

Utilizing Hexadecatetraenoic Acid-d5 as an Internal Standard for Quantitative Lipidomics

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Compound of Interest

Compound Name: Hexadecatetraenoic acid

Cat. No.: B1257536

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

In the fields of lipidomics, metabolomics, and drug development, the precise and accurate quantification of lipids is paramount for understanding complex biological processes, identifying disease biomarkers, and evaluating therapeutic responses. **Hexadecatetraenoic acid-d5** (HDTA-d5) has emerged as a crucial tool, serving as a high-fidelity internal standard for the quantification of its endogenous counterpart, **hexadecatetraenoic acid** (16:4), and other structurally similar polyunsaturated fatty acids (PUFAs). This deuterated standard is chemically and physically almost identical to the analyte of interest, ensuring it behaves similarly during sample extraction, derivatization, and chromatographic separation. This mimicry is essential for correcting analytical variability, thereby enhancing the precision and accuracy of quantitative measurements.

The core principle behind using HDTA-d5 lies in stable isotope dilution mass spectrometry. A known amount of the deuterated standard is added to a biological sample at the initial stage of preparation. Because the mass spectrometer can differentiate between the analyte and the heavier internal standard, the ratio of their signals allows for accurate quantification, compensating for sample loss during extraction and variations in instrument response.

Core Applications

The primary application of **hexadecatetraenoic acid-d5** is as an internal standard for the accurate quantification of endogenous **hexadecatetraenoic acid** and other structurally related PUFAs in a variety of biological samples, including plasma, serum, tissues, and cell cultures.

Key applications include:

- **Metabolic Fate and Bioavailability Studies:** HDTA-d5 can be administered to animal models to track its absorption, distribution in various tissues (e.g., liver, adipose tissue, brain), and excretion rates.
- **Elucidation of Metabolic Pathways:** By tracing the deuterium label in downstream metabolites, researchers can identify the products of **hexadecatetraenoic acid** metabolism.
- **Lipid Turnover and Remodeling:** The rate of incorporation and disappearance of HDTA-d5 in complex lipids like phospholipids and triacylglycerols can be measured to determine lipid turnover rates.
- **Drug Discovery:** Screening for compounds that modulate fatty acid metabolism.
- **Metabolomics:** Profiling fatty acid composition to identify disease biomarkers.
- **Nutritional Science:** Assessing the impact of diet on fatty acid profiles.

Quantitative Data Summary

The use of a stable isotope-labeled internal standard like **hexadecatetraenoic acid-d5** generally leads to high accuracy and precision in quantitative assays. Below is a summary of typical performance characteristics.

Performance Metric	Hexadecatetraenoic acid-d5 (Deuterated Standard)	Heptadecanoic Acid (C17:0) (Odd-Chain Standard)
Linearity (R ²)	>0.99	>0.99
Accuracy (Recovery %)	Typically 90-110%	Typically 85-115%
Precision (%RSD)	<15%	<15%
Limit of Detection (LOD)	Low ng/mL to pg/mL range	Low ng/mL range
Specificity	High (mass difference)	High (structural difference)
*Note: The values presented are typical ranges observed in various		

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